

Hexapeptide-3 solubility issues in aqueous solutions

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Compound of Interest

Compound Name: Hexapeptide-3

Cat. No.: B12377308

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Technical Support Center: Hexapeptide-3

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of **Hexapeptide-3** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Hexapeptide-3** and what are its key properties?

A1: **Hexapeptide-3**, also widely known as Acetyl Hexapeptide-8 or Argireline, is a synthetic peptide with the amino acid sequence Ac-Glu-Glu-Met-Gln-Arg-Arg-NH₂ (Ac-EEMQRR-NH₂). [1][2][3] It is a fragment of the SNAP-25 protein and is primarily known for its use in cosmetic applications to reduce the appearance of wrinkles.[3][4] Its properties are summarized in the table below.

Table 1: Physicochemical Properties of **Hexapeptide-3**

Property	Value
Sequence	Ac-Glu-Glu-Met-Gln-Arg-Arg-NH2 (Ac-EEMQRR-NH2)
Synonyms	Acetyl Hexapeptide-8, Argireline, Ac-EEMQRR-NH2
Molecular Formula	C34H60N14O12S
Molecular Weight	~889 g/mol
Appearance	Solid (lyophilized powder)
Purity	Typically ≥95%
Key Characteristic	Hydrophilic, which can impact cell permeability. [2]

Q2: I'm having difficulty dissolving my lyophilized **Hexapeptide-3** powder in water. What could be the issue?

A2: While **Hexapeptide-3** is considered water-soluble, several factors can impede its dissolution:

- **Peptide Concentration:** Attempting to dissolve the peptide at a very high concentration can exceed its solubility limit.
- **pH of the Solution:** The net charge of a peptide is pH-dependent. If the pH of the aqueous solution is close to the peptide's isoelectric point (pI), its net charge will be minimal, leading to aggregation and poor solubility.
- **Ionic Strength:** The presence and concentration of salts in the buffer can influence solubility.
- **Insufficient Agitation:** Lyophilized peptides can sometimes form aggregates that require more than gentle mixing to break apart.

Q3: What is the recommended solvent and procedure for dissolving **Hexapeptide-3**?

A3: The recommended solvent is a high-purity, sterile aqueous solution. This can be sterile distilled water or a buffer such as Phosphate-Buffered Saline (PBS). For optimal results, follow the detailed reconstitution protocol provided in the "Experimental Protocols" section below. Using sonication can aid in dissolving the peptide, especially at higher concentrations.[\[5\]](#)[\[6\]](#)

Q4: What is the maximum soluble concentration of **Hexapeptide-3** in aqueous solutions?

A4: The reported solubility of **Hexapeptide-3** can vary based on the specific solvent and conditions. The table below summarizes available quantitative data.

Table 2: Solubility Data for **Hexapeptide-3**

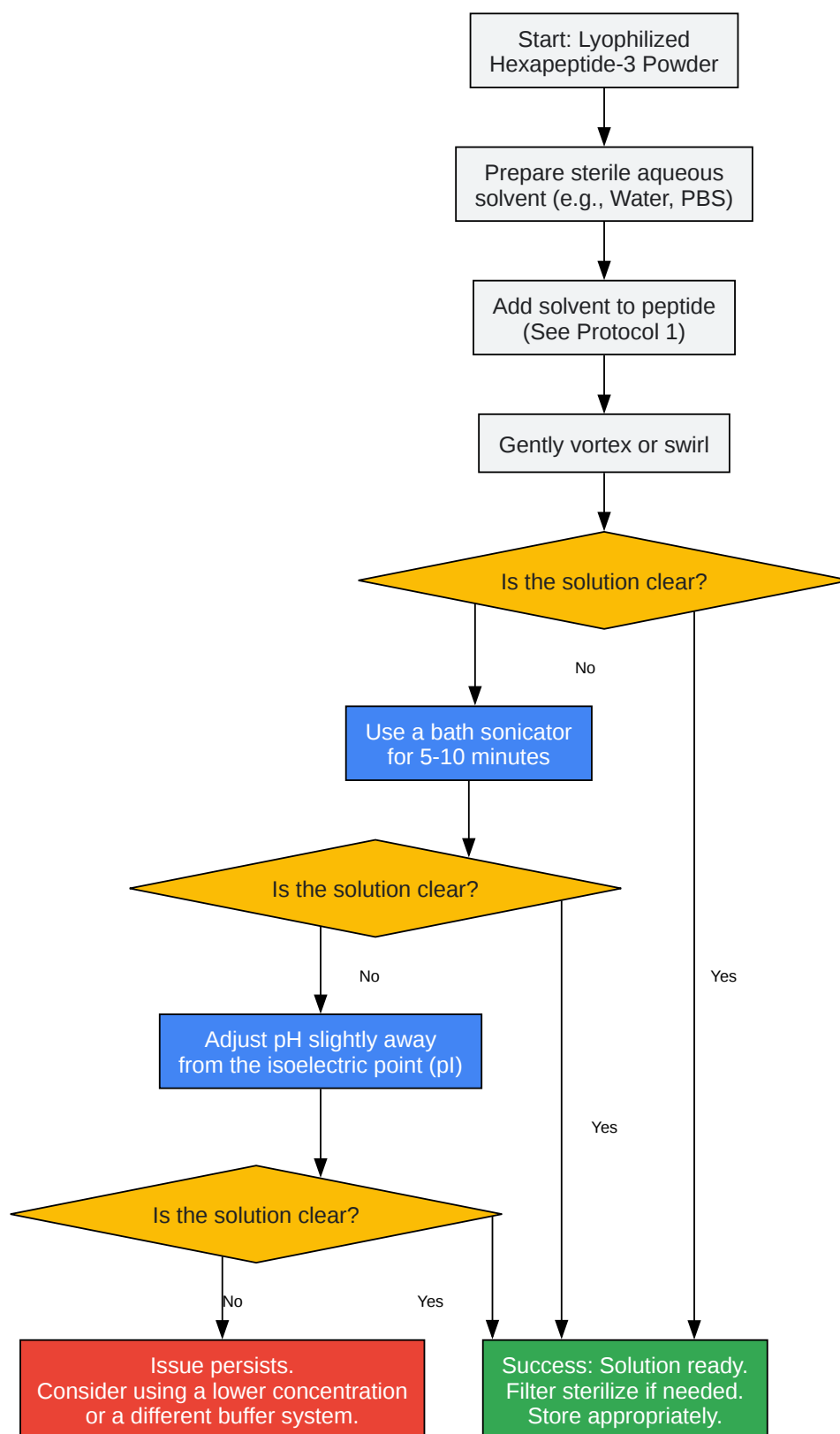
Solvent	Reported Solubility	Conditions & Notes
PBS (pH 7.2)	~10 mg/mL	Direct dissolution in the buffer. [7]
Water	50 mg/mL (56.24 mM)	Requires sonication to achieve a clear solution. [6]

Q5: How should I store **Hexapeptide-3** solutions to maintain stability?

A5: For long-term stability, store the lyophilized powder at -20°C or -80°C.[\[5\]](#) Once reconstituted into an aqueous solution, it is best to prepare aliquots to avoid repeated freeze-thaw cycles.[\[8\]](#) Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[\[6\]](#) It is generally not recommended to store aqueous solutions for more than one day unless specified otherwise.[\[7\]](#)

Troubleshooting Guide

If you are encountering solubility issues, follow this troubleshooting workflow.



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Caption: Troubleshooting workflow for dissolving **Hexapeptide-3**.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Hexapeptide-3**

This protocol details the steps for reconstituting lyophilized **Hexapeptide-3** to create a stock solution.

- **Preparation:** Before opening, bring the vial of lyophilized peptide to room temperature to prevent condensation. Prepare your chosen sterile solvent (e.g., high-purity water or PBS, pH 7.2).
- **Solvent Addition:** Using a sterile pipette, add the calculated volume of solvent to the vial to achieve your desired stock concentration (e.g., for a 10 mg/mL stock, add 1 mL of solvent to 10 mg of peptide).
- **Initial Mixing:** Gently vortex the vial or swirl it to mix. Avoid vigorous shaking, which can cause peptide degradation.
- **Sonication (If Necessary):** If the peptide does not fully dissolve with gentle mixing, place the vial in a bath sonicator for 5-10 minute intervals.^[6] Check for clarity after each interval.
- **pH Adjustment (If Necessary):** If solubility issues persist, it may be due to the solution's pH being near the peptide's isoelectric point (pI). A slight adjustment of the pH (e.g., with dilute HCl or NaOH) can improve solubility.
- **Sterilization and Storage:** Once fully dissolved, if required for your application (e.g., cell culture), sterilize the solution by passing it through a 0.22 µm filter.^[6] Aliquot the stock solution into sterile microcentrifuge tubes and store at -20°C or -80°C.

Mechanism of Action

Hexapeptide-3 functions by interfering with the neurotransmitter release machinery at the neuromuscular junction. It acts as a competitive inhibitor of the SNAP-25 protein, a key component of the SNARE complex.^[9] This disruption prevents the efficient release of acetylcholine, leading to a reduction in muscle contractions.^{[6][9]}

Caption: Signaling pathway showing **Hexapeptide-3** inhibition of the SNARE complex.

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